

# scaling up triricinolein production processes

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Triricinolein

CAS No.: 2540-54-7

Cat. No.: S639494

Get Quote

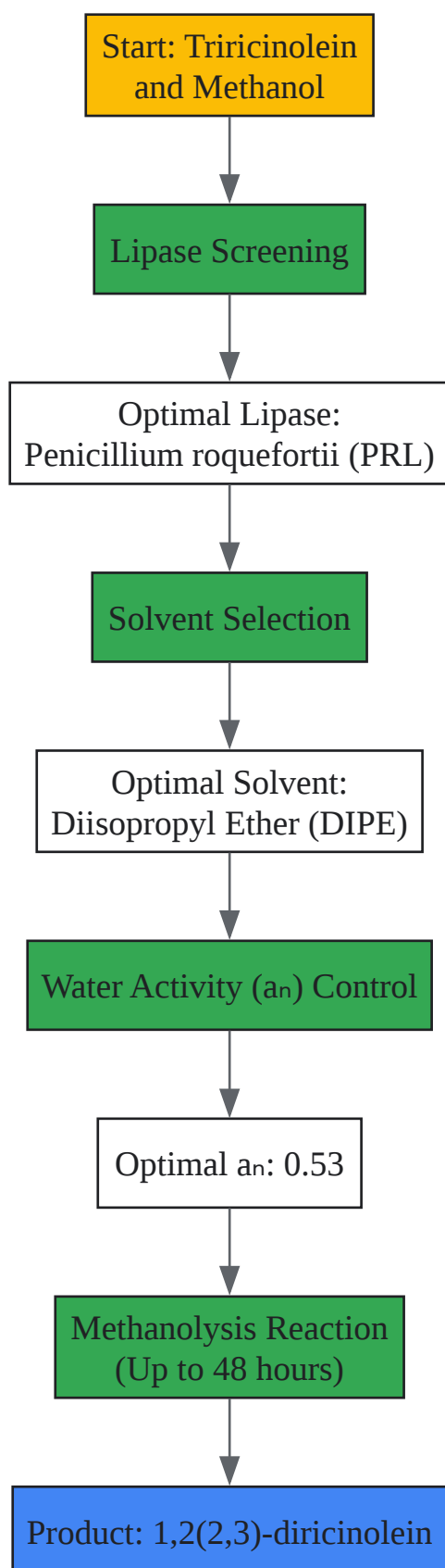
## Triricinolein Technical Data

For quick reference, here are the core chemical identifiers and properties of **triricinolein**. Note that two different CAS Numbers are reported in the literature.

Property	Value
Chemical Name	Triricinolein [1]
Other Names	Glyceryl triricinoleate; 1,2,3-Propanetriyl tris(12-hydroxy-9-octadecenoate) [1]
CAS Number	15505-14-3 [1] or 2540-54-7 [2]
Molecular Formula	C <sub>57</sub> H <sub>104</sub> O <sub>9</sub> [1] [2]
Molecular Weight	933.43 g/mol (or 933.5 g/mol) [1] [2]
Form	Oil [1]
Stability	Light Sensitive [1]

## Enzymatic Production & Optimization

One study provides a detailed methodology for the enzymatic conversion of **triricinolein**, which is crucial for producing specific derivatives. The workflow below summarizes the experimental process.



[Click to download full resolution via product page](#)

### Experimental Protocol: Lipase-Catalyzed Methanolysis of **Triricinolein** [3]

This protocol is designed to produce 1,2(2,3)-diricinolein, a valuable intermediate for further enzymatic studies in lipid biosynthesis.

- **Objective:** To find optimal parameters for the synthesis of 1,2(2,3)-diricinolein from **triricinolein**.
- **Key Materials:**
  - **Enzymes:** Four immobilized lipases were tested: *Candida antarctica* type B (CALB), *Rhizomucor miehei* (RML), *Pseudomonas cepacia* (PCL), and *Penicillium roquefortii* (PRL).
  - **Solvents:** n-Hexane and Diisopropyl Ether (DIPE).
  - **Substrate:** **Triricinolein**.
- **Methodology:**
  - The reaction mixture containing **triricinolein**, methanol, and the chosen lipase in the organic solvent was prepared.
  - The water activity ( $a_w$ ) of the system was controlled to predetermined levels (0.11, 0.53, 0.97).
  - The reaction was carried out for up to 48 hours.
  - The consumption of **triricinolein** and the formation of products (diricinolein, methyl ricinoleate, ricinoleic acid) were monitored.
- **Optimal Conditions & Outcomes:** | Parameter | Optimal Condition | Result / Rationale | | :--- | :--- | :--- | :--- | | **Lipase** | *Penicillium roquefortii* (PRL) | Highest yield and specificity for the reaction with **triricinolein**, but low activity against the product diricinolein. | | **Solvent** | Diisopropyl Ether (DIPE) | Provided superior recovery of diricinolein compared to n-hexane. | | **Water Activity ( $a_w$ )** | 0.53 | Balanced yield and purity;  $a_w=0.11$  gave 93% recovery but lower purity (71% 1,2-isomer), while  $a_w=0.53$  gave 88% recovery with higher purity (88% 1,2-isomer). |

## Analytical Methods for Quality Control

Precise analysis is critical for troubleshooting production. The following methods are cited in the literature for identifying and quantifying **triricinolein** and its related compounds.

Method	Application	Key Details
HPLC with ELSD [3]	Identification and quantification of acylglycerols in castor oil.	Effective for separating and analyzing molecular species of acylglycerols without requiring derivatization.

Method	Application	Key Details
<b>Non-aqueous Reversed-Phase HPLC</b> [3]	Separation of synthetic triacylglycerols and diacylglycerols.	Useful for analyzing the products of synthesis reactions in organic solvents.
<b>NMR Spectroscopy</b> [3]	Determining isomeric purity of products (e.g., 1,2-diricinolein vs. 1,3-diricinolein).	Provides structural confirmation and quantitative ratio of isomers.
<b>ESI-MS (Electrospray Ionization Mass Spec)</b> [3]	General analysis of reaction products.	Used for identifying the molecular species present in the reaction mixture.

## Frequently Asked Questions

**What is the primary source of triricinolein?** **Triricinolein** is the main triglyceride component of **castor oil**, derived from the seeds of the *Ricinus communis* plant. Its structure is based on ricinoleic acid, a fatty acid with a unique hydroxyl group [4] [5].

**Are there any special handling or storage requirements?** **Triricinolein** is **light-sensitive** and should be stored in an **amber vial under refrigeration** to maintain stability [1].

## Troubleshooting Guide & Research Directions

Based on the search results, here are specific challenges and suggested paths forward for scaling up production.

- **Challenge 1: Optimizing the Supply of Ricinoleic Acid** The entire production of **triricinolein** relies on a sufficient and high-quality supply of its precursor, ricinoleic acid, from castor beans.
  - **Suggestion:** Explore advanced genomic and transcriptomic studies of different *Ricinus communis* strains. Research has identified differentially expressed genes (DEGs) related to ricinoleic acid biosynthesis. Selecting or engineering castor plants with higher oil content could improve your starting material [4].

- **Challenge 2: Scaling Enzymatic Processes** The enzymatic method described is a batch process at a laboratory scale. Moving to continuous production and handling enzymes in large quantities presents engineering challenges.
  - **Suggestion:** Focus on **immobilized lipase systems**, as used in the cited study [3]. Immobilized enzymes are typically more stable and reusable, which is a key advantage for large-scale, cost-effective production. Investigate different immobilization supports and bioreactor designs.

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. | 15505-14-3 TRIRICINOLEIN [chemicalbook.com]
2. | 2540-54-7 | SynZeal Triricinolein [synzeal.com]
3. Lipase-catalyzed methanolysis of triricinolein in organic... | SpringerLink [link.springer.com]
4. A survey of transcriptome complexity using PacBio single-molecule... [bmccgenomics.biomedcentral.com]
5. Tribenzoyl Triricinolein : An In-Depth Look at Its Role in Cosmetics... [deascal.com]

To cite this document: Smolecule. [scaling up triricinolein production processes]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b639494#scaling-up-triricinolein-production-processes>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)